

Technical Guide: Safe Handling & Operational Logistics for -Tocopherol Phosphate Disodium Salt (TPNa)

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Compound of Interest

Compound Name:	<i>alpha-Tocopherol phosphate disodium salt</i>
CAS No.:	90940-45-7
Cat. No.:	B1146636

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Executive Safety Summary

-Tocopherol phosphate disodium salt (TPNa) is a water-soluble, amphipathic derivative of Vitamin E. While it eliminates the oil-handling logistics of pure

-tocopherol, its powder form introduces specific respiratory and ocular irritation risks.

Core Hazard Profile (GHS/CLP):

- Signal Word:WARNING
- Primary Risks: Skin Irritation (H315), Serious Eye Irritation (H319), Specific Target Organ Toxicity - Single Exposure (Respiratory Tract Irritation) (H335) [1, 2].[\[1\]](#)[\[2\]](#)
- Operational Challenge: The substance is hygroscopic and possesses surfactant properties. Improper handling leads to clumping, degradation, and excessive foaming during solubilization, compromising experimental concentration accuracy.

Physicochemical Context & Logistics

Understanding the physical nature of TPNa dictates the safety protocol. It is not merely a "toxic" threat but a "nuisance" threat that jeopardizes data integrity.

Property	Operational Implication
Physical State	Fine, white to off-white powder. Prone to static charge and aerosolization.
Solubility	Water-soluble (>2% w/v). Forms micelles/foam upon agitation.
Stability	Hygroscopic (absorbs moisture) and Photosensitive (degrades in light).
pH (1% aq)	Typically neutral to slightly alkaline (pH 6.5–8.5).

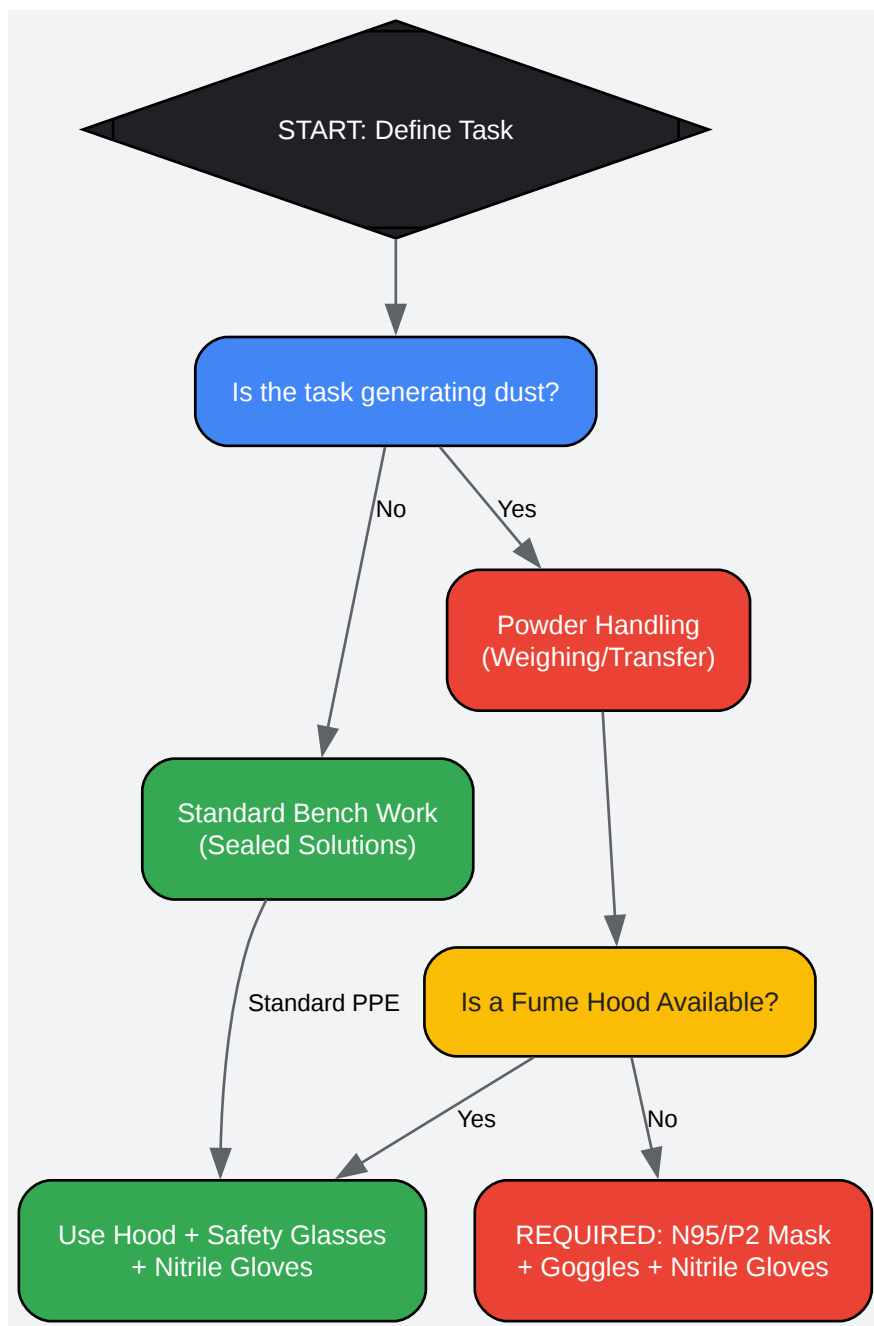
Personal Protective Equipment (PPE) Matrix

The following PPE standards are non-negotiable for maintaining both operator safety and sample purity.

PPE Selection Table[3]

Protection Zone	Standard Operation (Weighing <1g)	Bulk Handling (>1g or Open Transfer)	Technical Rationale
Respiratory	N95 / FFP2 Mask	P100 / P3 Respirator or Fume Hood	H335 Risk: Fine particulates irritate the upper respiratory tract.
Ocular	Safety Glasses (Side shields)	Chemical Goggles (Indirect Vent)	H319 Risk: Powder entry causes significant irritation; tears will degrade the sample.
Dermal (Hand)	Nitrile Gloves (0.11 mm)	Double Nitrile or Extended Cuff	H315 Risk: Prevents skin irritation and protects the sample from skin oils (nucleases/proteases) .
Body	Lab Coat (Cotton/Poly)	Lab Coat + Apron (Tyvek)	Minimizes static build- up which disperses the powder.

PPE Decision Logic (Visualization)



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Figure 1: Decision tree for selecting appropriate PPE based on ventilation availability and dust generation potential.

Operational Protocol: Handling & Solubilization

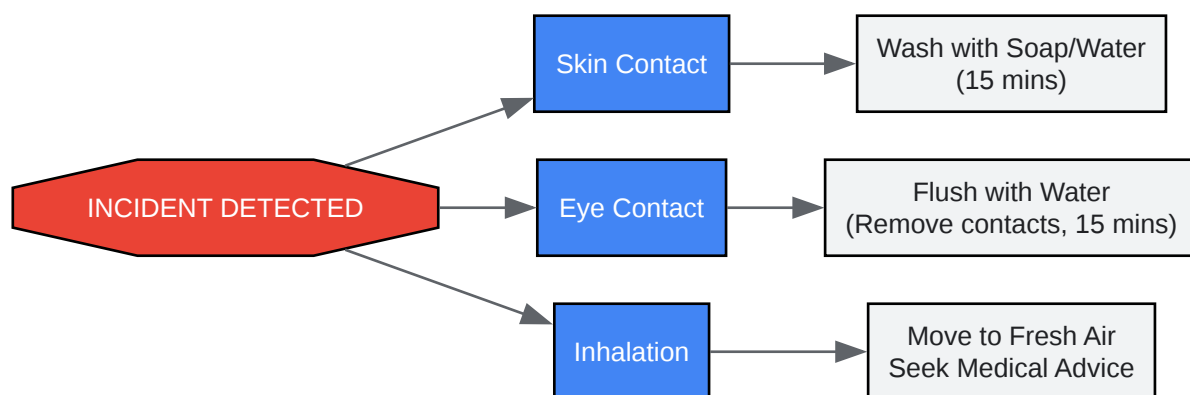
Crucial Insight: TPNa acts as a surfactant. Do not vortex vigorously. Vigorous shaking creates a stable foam that traps undissolved powder at the meniscus, leading to incorrect concentration

calculations [3].

Step-by-Step Workflow

- Preparation:
 - Decontaminate the balance area with 70% Ethanol.
 - Static Control: Use an anti-static gun on the weigh boat if available. TPNa powder is light and static-prone.
- Weighing:
 - Open the container inside a fume hood or while wearing an N95 mask.
 - Use a clean spatula (stainless steel or antistatic plastic).
 - Re-seal the stock container immediately to prevent moisture absorption (hygroscopic).
- Solubilization (The "Swirl" Method):
 - Pre-fill the receiving vessel with 80% of the target volume of solvent (Water/PBS).
 - Add the TPNa powder to the liquid (prevents clumping at the bottom).
 - Gently swirl or use a magnetic stir bar at low RPM.
 - Avoid sonication unless absolutely necessary, as heat can degrade the phosphate bond.
- Filtration:
 - If sterile filtering, use a PES (Polyethersulfone) membrane (0.22 m). Avoid Nylon, which may bind amphipathic molecules.

Emergency Response Workflow



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Figure 2: Immediate response actions for exposure incidents based on GHS H315/H319/H335 classifications.

Disposal & Decontamination[4][5]

Because TPNa is an organic salt and not a heavy metal or halogenated compound, disposal is straightforward but must adhere to local environmental regulations.

- Solid Waste:
 - Collect spilled powder using a damp paper towel (to prevent dust).
 - Dispose of in Solid Chemical Waste container.
- Liquid Waste:
 - Aqueous solutions of TPNa should be disposed of in Aqueous Chemical Waste.
 - Do not mix with strong acids, as this may hydrolyze the phosphate group.
- Container Disposal:
 - Triple rinse the empty stock bottle with water before disposing of it in glass/plastic recycling or trash, depending on facility rules for "empty" chemical containers.

References

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Sources

- 1. chemscene.com [chemscene.com]
- 2. geneseo.edu [geneseo.edu]
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